

An In-Depth Technical Guide to 5-Bromo-PAPS: Discovery, Synthesis, and Applications

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Compound of Interest

Compound Name: 5-Bromo-PAPS

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This technical guide provides a comprehensive overview of **5-Bromo-PAPS** (2-(5-Bromo-2-pyridylazo)-5-[N-n-propyl-N-(3-sulfopropyl)amino]phenol), a sensitive colorimetric reagent. It is intended for researchers, scientists, and drug development professionals, detailing its historical development, synthesis process, chemical properties, and analytical applications.

Discovery and Historical Development

5-Bromo-PAPS was developed in the early 1980s to address the limitations of existing metal chelating agents.^[1] It was specifically engineered as a water-soluble derivative of 5-Br-PADAP (2-(5-Bromo-2-pyridylazo)-5-diethylaminophenol), which had poor aqueous solubility that limited its use in practical applications.^[1] A significant breakthrough occurred in 1982 when Makino and colleagues introduced its use for determining serum zinc levels, creating a highly sensitive colorimetric method.^{[1][2]} This innovation established **5-Bromo-PAPS** as a versatile and valuable chromogenic reagent in analytical chemistry.^[1]

Chemical and Physical Properties

5-Bromo-PAPS is a reddish-brown crystalline powder.^[3] Its key properties are summarized in the table below.

Property	Value	Reference
Chemical Name	2-(5-Bromo-2-pyridylazo)-5-[N-n-propyl-N-(3-sulfopropyl)amino]phenol, disodium salt, dihydrate	[3][4]
Molecular Formula	C ₁₇ H ₁₉ BrN ₄ Na ₂ O ₄ S·2H ₂ O	[3][4]
Molecular Weight	537.34 g/mol	[3][4]
CAS Number	158905-17-0 (dihydrate), 679787-08-7	[3][5]
Appearance	Reddish-brown crystalline powder	[3]
Solubility	Highly soluble in water, forming a clear, reddish-orange solution	[3][5]
Storage Conditions	2-8 °C, protected from moisture and light	[3]
Stability	Stable for at least 12 months at 2-8°C	[3][6]

Synthesis Process

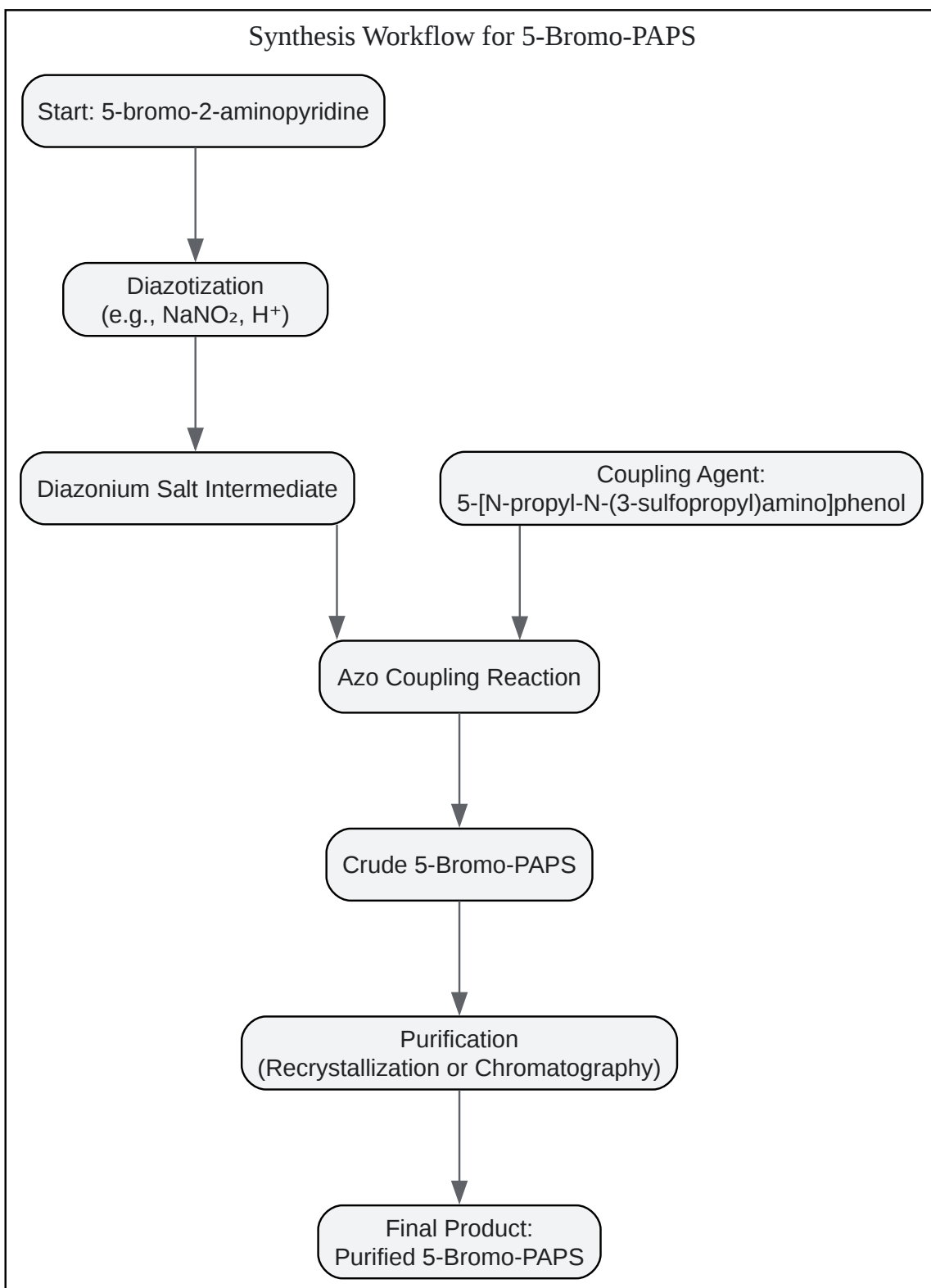
The synthesis of **5-Bromo-PAPS** is a multi-step process that involves the creation of a diazonium salt followed by a coupling reaction.[1]

Experimental Protocol: Synthesis of **5-Bromo-PAPS**[1]

- Diazotization:** The synthesis begins with the diazotization of 5-bromo-2-aminopyridine. This is typically achieved by reacting the aminopyridine with a nitrite source (e.g., sodium nitrite) in an acidic medium to form the corresponding diazonium salt.
- Coupling Reaction:** The freshly prepared diazonium salt is then coupled with the coupling agent, 5-[N-propyl-N-(3-sulfopropyl)amino]phenol. This azo coupling reaction forms the

crude **5-Bromo-PAPS** molecule.

- Purification: The final product is purified to remove unreacted starting materials and byproducts. Common purification methods include recrystallization or chromatography to yield the final product as a disodium salt dihydrate.



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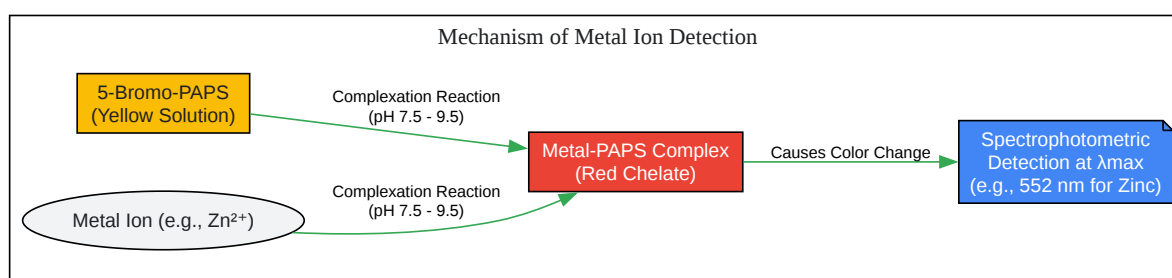
Synthesis workflow for **5-Bromo-PAPS**.

Mechanism of Action and Applications

5-Bromo-PAPS functions as a highly sensitive colorimetric reagent for a variety of metal ions, including zinc, copper, iron, nickel, and cobalt.[1][5][7]

Mechanism of Action

The core mechanism involves the formation of a stable coordination complex between the **5-Bromo-PAPS** molecule and a metal ion.[1][5] The pyridylazo group, along with other electron-donating groups in the molecule, coordinates with the metal ion.[1] This interaction alters the electronic structure of the chromophore, causing a significant shift in the maximum light absorption wavelength (λ_{max}) and a visible color change.[5][7] For instance, the uncomplexed solution is typically yellow, while the zinc chelate is red, with a maximum absorbance at 552 nm.[5][7]



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Ligand-metal ion coordination mechanism.

Key Applications

- **Analytical Chemistry:** Primarily used for the quantitative colorimetric determination of metal ions in biological and environmental samples.[5]
- **Clinical Diagnostics:** Employed in assays to measure serum levels of essential trace metals like zinc and copper.[5]

- Biochemistry: Serves as a reagent for detecting pyrophosphate, a byproduct of nucleic acid amplification processes like Loop-Mediated Isothermal Amplification (LAMP).[\[5\]](#)[\[8\]](#)

Experimental Protocols: Zinc Determination Assay

The following is a generalized protocol for the quantitative determination of zinc in biological samples using **5-Bromo-PAPS**.

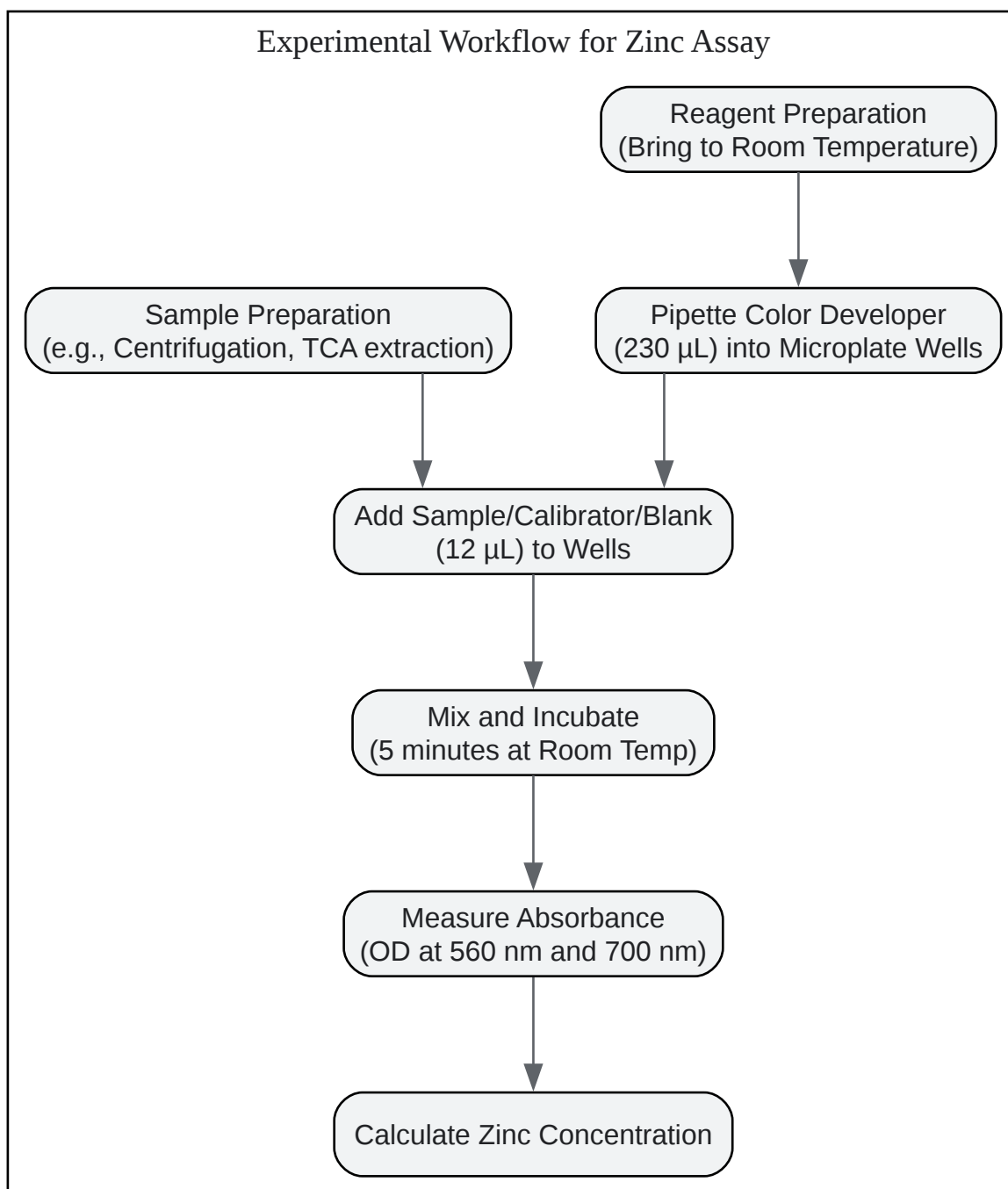
Reagents and Materials:

- Color Developer Solution (containing **5-Bromo-PAPS** in a buffered alkaline solution)
- Zinc Calibrator (standard solution of known zinc concentration)
- Purified water (for blank)
- Sample (e.g., serum, plasma, tissue extract)
- Microplate and microplate reader

Experimental Workflow:[\[9\]](#)

- Sample Preparation:
 - Serum/Plasma: Remove any insoluble materials by centrifugation. Note: EDTA-plasma cannot be used as EDTA interferes with the assay.
 - Tissue Samples: Homogenize the tissue in a 5% Trichloroacetic acid (TCA) solution, incubate at 4-8°C, and centrifuge to collect the supernatant. The sample pH should be adjusted to between 2.0 and 8.0.
- Assay Procedure (Microplate):
 - Bring all reagents to room temperature.
 - To individual wells of a microplate, add 230 µL of the Color Developer Solution.

- Add 12 μL of the appropriate sample (Blank, Zinc Calibrator, or prepared sample) to each well.
- Mix gently and incubate at room temperature for 5 minutes.
- Data Acquisition:
 - Measure the optical density (absorbance) at 560 nm (main wavelength) and 700 nm (sub-wavelength for background correction).
- Calculation:
 - The zinc concentration in the sample is calculated by comparing its absorbance to that of the Zinc Calibrator.



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Workflow for a **5-Bromo-PAPS** based zinc assay.

Quantitative Data Summary

The following table summarizes key quantitative parameters associated with the use of **5-Bromo-PAPS**.

Parameter	Value	Metal Ion	Conditions	Reference
Maximum Absorbance (λ_{max})	552 nm	Zinc (Zn^{2+})	pH 7.5 - 9.5	[2][5]
Molar Absorptivity (ϵ)	1.33×10^5 $\text{L} \cdot \text{mol}^{-1} \cdot \text{cm}^{-1}$	Zinc (Zn^{2+})	pH 7.5 - 9.5	[2]
Recommended Reagent Concentration	10 to 500 μM in reaction solution	General	-	[10]
Pyrophosphate Detection Limit	0.075 $\mu\text{mol/L}$	Iron (Fe^{3+})	Enzymatic assay	[8]

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